

1-(1-Hydroxy-cyclopentyl)-ethanone proper disposal procedures

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Compound of Interest

Compound Name: 1-(1-Hydroxy-cyclopentyl)-ethanone

Cat. No.: B100326

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Proper disposal of **1-(1-hydroxy-cyclopentyl)-ethanone** is critical for ensuring laboratory safety and environmental protection. This substance is classified as an irritant and requires handling as hazardous chemical waste. Adherence to institutional and local regulations is mandatory for its management.

Immediate Safety and Handling

Before handling **1-(1-hydroxy-cyclopentyl)-ethanone**, it is essential to be familiar with its potential hazards. Based on available safety data, this chemical is harmful if swallowed and causes skin and serious eye irritation.[1]

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Use chemical-impermeable gloves.
- Skin and Body Protection: Wear a lab coat.

Spill & Exposure Procedures:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area thoroughly with soap and plenty of water.[2]

- Eye Contact: Rinse cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so. Continue rinsing and seek medical attention.[3]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Call a physician or poison control center immediately.[2][3]
- Spills: Ensure adequate ventilation. Evacuate personnel to a safe area. Prevent the chemical from entering drains.[3] Collect the spill with an inert absorbent material and place it in a suitable container for disposal.

Step-by-Step Disposal Procedure

Disposal of **1-(1-hydroxy-cyclopentyl)-ethanone** must be handled through a licensed chemical waste disposal service. On-site chemical treatment or disposal down the drain is not appropriate.

- Waste Identification: Classify all waste containing **1-(1-hydroxy-cyclopentyl)-ethanone**, including contaminated labware and spill cleanup materials, as hazardous chemical waste.
- Containerization:
 - Collect waste in a dedicated, properly sealed, and chemically compatible container.
 - Ensure the container is in good condition and does not leak.
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste."
 - Identify the full chemical name: "**1-(1-Hydroxy-cyclopentyl)-ethanone**" and its CAS number (17160-89-3).
 - List all associated hazards, such as "Irritant."
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and cool secondary containment area, away from incompatible materials.

- Follow all institutional guidelines for the storage of hazardous waste.
- Final Disposal:
 - Contact your institution's Environmental Health & Safety (EHS) department to arrange for pickup and disposal.
 - The recommended method of disposal is through a licensed chemical destruction plant, typically via controlled incineration with flue gas scrubbing.[3]
 - Crucially, do not discharge this chemical into sewer systems or contaminate water, foodstuffs, or feed.[3]

Chemical and Physical Properties

The following table summarizes key quantitative data for **1-(1-hydroxy-cyclopentyl)-ethanone**.

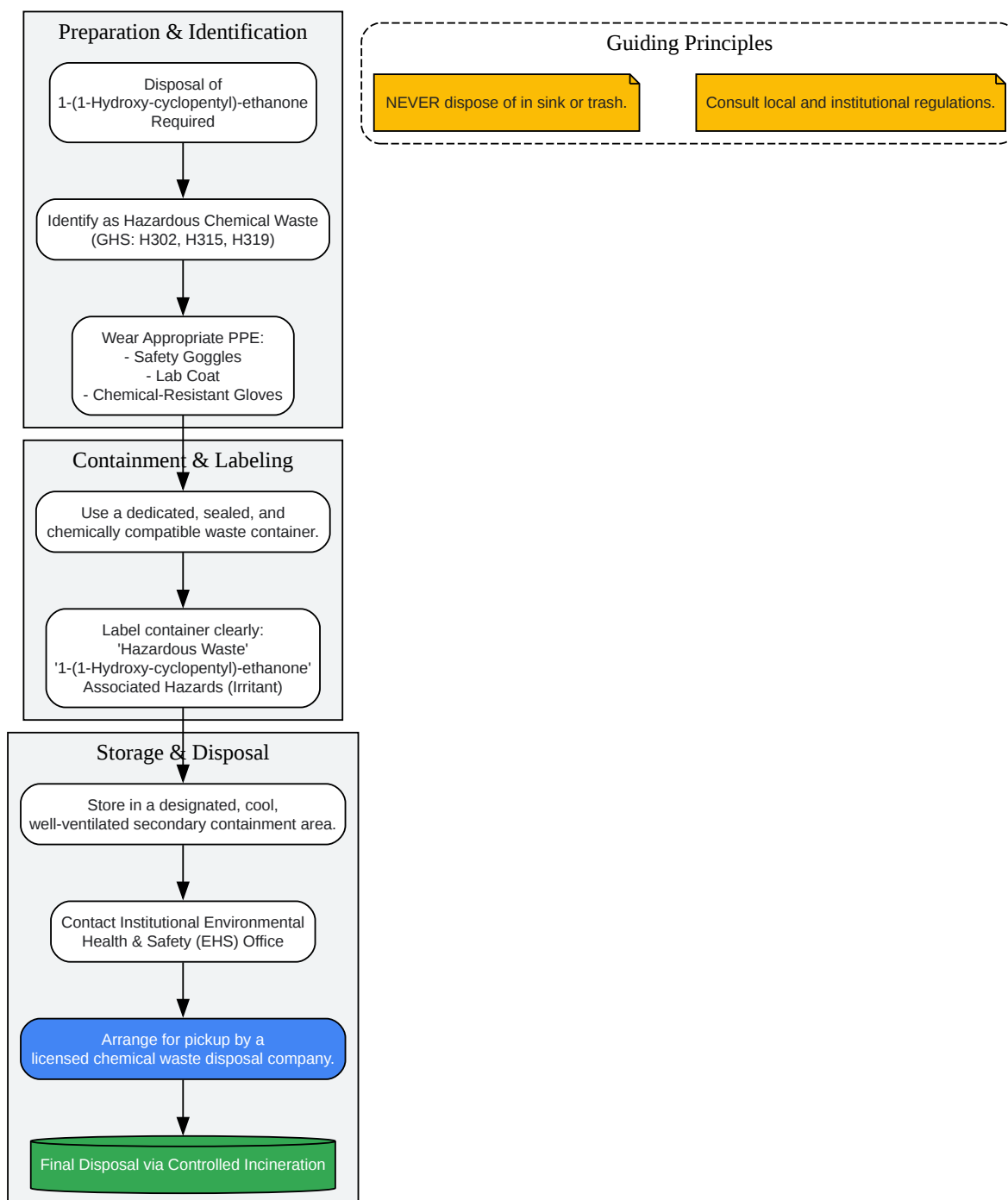
Property	Value	Source
CAS Number	17160-89-3	[1][2][4]
Molecular Formula	C ₇ H ₁₂ O ₂	[1][4]
Molecular Weight	128.17 g/mol	[1][5]
Melting Point	72-73 °C	[1]
Boiling Point	72 °C @ 10 Torr	[1]
Density	1.0487 g/cm ³ (at 0 °C)	[1]
GHS Hazard Statements	H302, H315, H319	[1]

Experimental Protocols & Reactivity

No standardized experimental protocols for the disposal or neutralization of **1-(1-hydroxy-cyclopentyl)-ethanone** at a laboratory scale are recommended. Attempting to chemically treat this waste without proper industrial facilities is unsafe and may violate regulations. The primary guidance is to manage it as hazardous waste.

Chemically, as a hydroxy ketone, this compound possesses both an alcohol and a ketone functional group. It is important to recognize that general chemical waste should be disposed of in accordance with local regulations.^[6] The most prudent practice is to rely on professional waste management services that are equipped to handle such substances.^[6]

Disposal Workflow



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Caption: Disposal workflow for **1-(1-hydroxy-cyclopentyl)-ethanone**.

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